

# Chemical Profile of Piperidine

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## Compound Focus: Piperidin-2-imine

CAS No.: 22780-54-7

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Piperidine is a six-membered heterocycle comprising one nitrogen atom and five carbon atoms in the  $sp^3$ -hybridized state [1] [2]. It is one of the most important synthetic building blocks in the pharmaceutical industry [1].

The term "**piperidin-2-imine**" suggests a derivative where the core structure is modified at the second carbon by an imine functional group ( $-C=NH$ ). The imine group is a key feature that can influence the molecule's reactivity, stability, and interaction with biological targets.

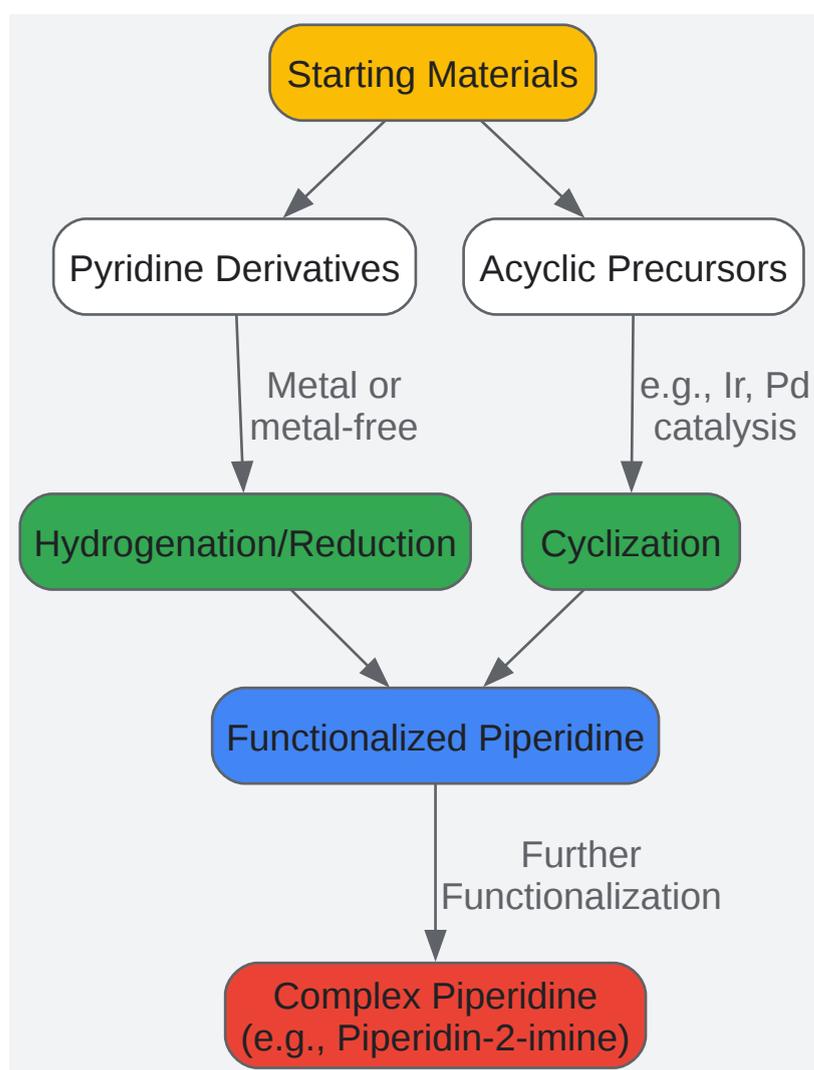
## Synthetic Methodologies

While a specific protocol for "**piperidin-2-imine**" was not found, the synthesis of complex piperidine derivatives often builds upon well-established methods. The table below summarizes key strategies for constructing the piperidine ring, which can be adapted for further functionalization [1] [2].

Method	Key Features	Catalyst/Reagent Examples
<b>Hydrogenation/Reduction</b> [1]	Conversion of pyridines to piperidines; often stereoselective.	Ru, Co, Ni, Ir, Rh, Pd-based catalysts; Ammonia borane (metal-free) [3].
<b>Cyclization</b> [3]	Ring closure from acyclic precursors; allows for precise control over substituents.	Ir-catalyzed N-heterocyclization of amines with diols; Pd-catalyzed

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		aerobic oxidative cyclization of alkenes.
<b>Chiral Auxiliary Use</b> [4]	Uses reagents like Ellman N-tert-butanesulfinamide to produce a single enantiomer.	Organometallic addition to N-sulfinyl imines.

The following diagram outlines a generalized workflow for the synthesis and functionalization of piperidine scaffolds, integrating the methods mentioned above.



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## Pharmacological Significance

Piperidine and piperidine-like structures are privileged scaffolds in medicinal chemistry, present in more than twenty classes of pharmaceuticals [1]. The following table highlights specific therapeutic applications of piperidine-based compounds identified in the search results.

Biological Activity	Example Compound / Class	Key Findings / Applications
Antifungal [5]	N-alkylpiperidin-4-yl substituted isoquinolines	Inhibits ergosterol biosynthesis; shows activity against Candida species (e.g., C. krusei).
Anticancer [6] [7]	Bis(piperidin-4-ylidene)hydrazones; Piperine	Induces apoptosis and cell cycle arrest; inhibits cell migration and invasion (e.g., in lung and head/neck cancer models).
Central Nervous System (CNS) [8]	Arylpiperazine-based compounds	Acts as a potent and selective agonist for the Sigma-1 Receptor (S1R); potential for neurodegenerative diseases.

## Suggestions for Further Research

Given the limited specific data on "**piperidin-2-imine**," here are some strategies to deepen your investigation:

- **Refine Your Search:** Use specialized scientific databases like SciFinder, Reaxys, or PubMed to search for "**piperidin-2-imine**" by its precise molecular structure or to find specific synthetic procedures.
- **Explore Related Scaffolds:** The biological activities of piperidine are highly dependent on its substitution pattern. Research on structurally related "piperidin-4-one" or "piperidin-4-ylidene" derivatives can provide valuable insights into the potential reactivity and pharmacological profile of your compound of interest [5] [6].
- **Consult Analytical Data:** If you are synthesizing this compound, comprehensive spectral characterization (IR, NMR, mass spectrometry) is essential for confirmation, as demonstrated in studies of similar molecules [6].

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